

Unveiling the Bioactivity of 10-Undecenal: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 10-Undecenal

Cat. No.: B094395

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An In-depth Exploration of the Biological Activities and Therapeutic Potential of a Promising Aldehyde

Introduction

10-Undecenal, an unsaturated aliphatic aldehyde, has long been recognized for its potent aromatic properties, leading to its widespread use in the fragrance and flavor industries. However, emerging scientific evidence suggests that its utility extends far beyond sensory applications. This technical guide synthesizes the current understanding of the biological activities of **10-undecenal**, providing researchers, scientists, and drug development professionals with a comprehensive overview of its antimicrobial and anti-inflammatory potential, putative mechanisms of action, and prospective therapeutic applications. While research is ongoing, this document collates available quantitative data, details relevant experimental methodologies, and visualizes key pathways to facilitate further investigation into this multifaceted molecule.

Physicochemical Properties

A foundational understanding of **10-undecenal**'s physical and chemical characteristics is paramount for interpreting its biological interactions.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₀ O	[1]
Molecular Weight	168.28 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Fatty, rosy, citrus-like	[2]
Solubility	Soluble in organic solvents, sparingly soluble in water	[2]

Biological Activity of 10-Undecenal

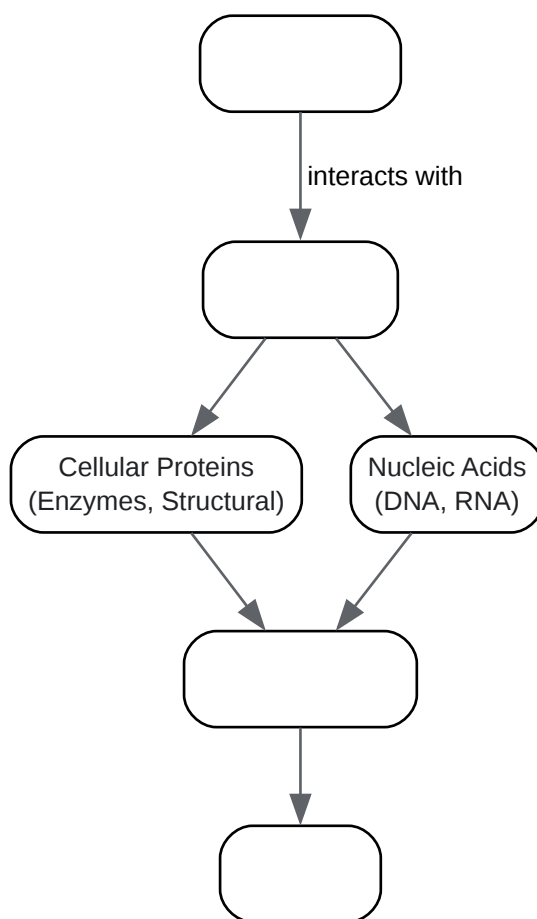
Current research indicates that **10-undecenal** exhibits a range of biological effects, primarily centered around its antimicrobial and anti-inflammatory properties.

Antimicrobial Activity

While specific minimum inhibitory concentration (MIC) values for **10-undecenal** are not extensively documented in publicly available literature, the broader class of aldehydes is known for its antimicrobial properties. The proposed mechanism of action for aldehydes involves their high reactivity, allowing them to interact with and disrupt essential microbial components.

General Mechanism of Action (Aldehydes):

The antimicrobial efficacy of aldehydes is largely attributed to their ability to react with microbial proteins and nucleic acids. This interaction can lead to the disruption of cellular function and ultimately, cell death.



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Caption: General antimicrobial mechanism of aldehydes.

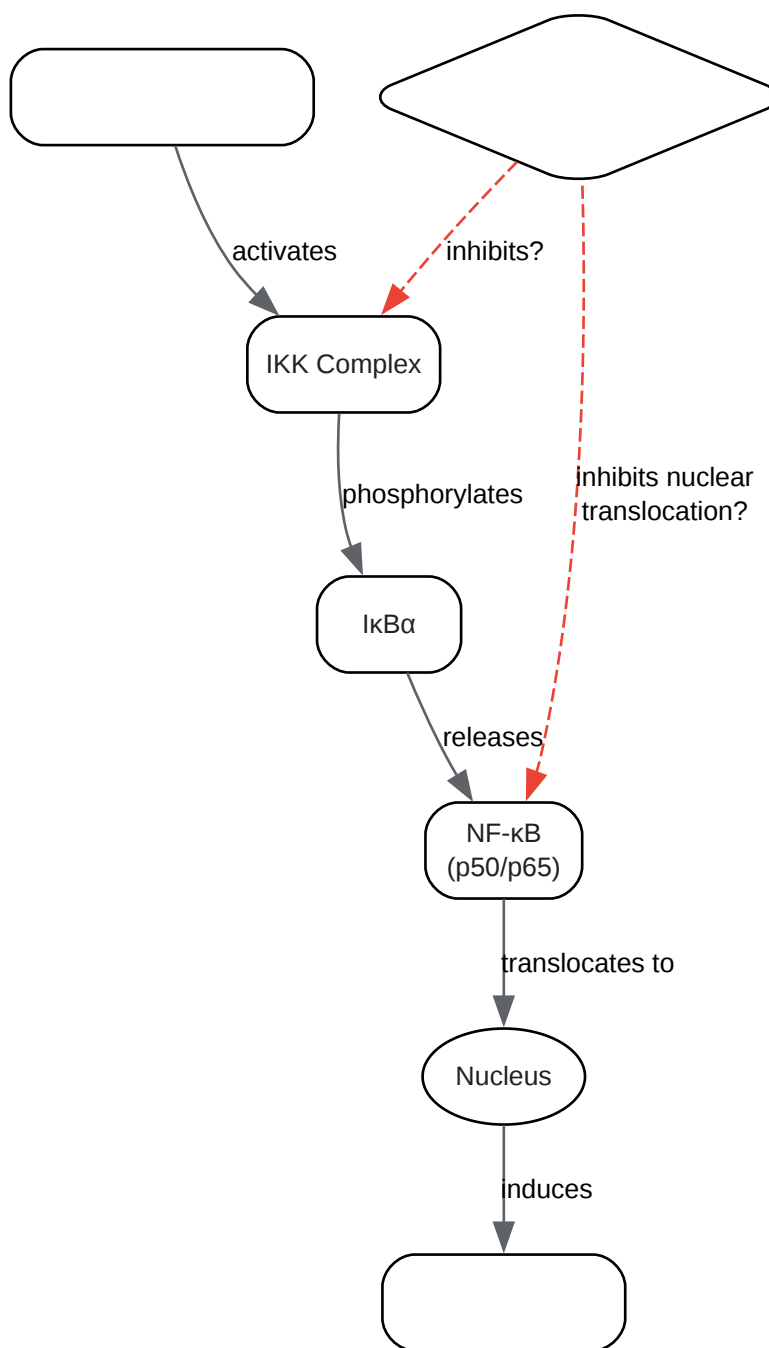
Although direct MIC data for **10-undecenal** is scarce, studies on other aldehydes and essential oils containing aldehydes demonstrate their potential. For instance, cinnamaldehyde, a well-known aromatic aldehyde, has shown significant activity against a range of bacteria. It is plausible that **10-undecenal** shares a similar, albeit potentially less potent, spectrum of activity.

Anti-inflammatory Activity

The anti-inflammatory potential of **10-undecenal** is an area of growing interest. While direct studies are limited, inferences can be drawn from the activities of structurally related compounds and the general mechanisms of inflammation. Key signaling pathways implicated in inflammation, such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways, are potential targets for **10-undecenal**'s action.

Potential Modulation of the NF- κ B Signaling Pathway:

The NF- κ B pathway is a central regulator of the inflammatory response, controlling the expression of numerous pro-inflammatory genes, including cytokines and chemokines. Inhibition of this pathway is a key strategy for many anti-inflammatory drugs. It is hypothesized that **10-undecenal** may exert anti-inflammatory effects by interfering with the activation of NF- κ B.

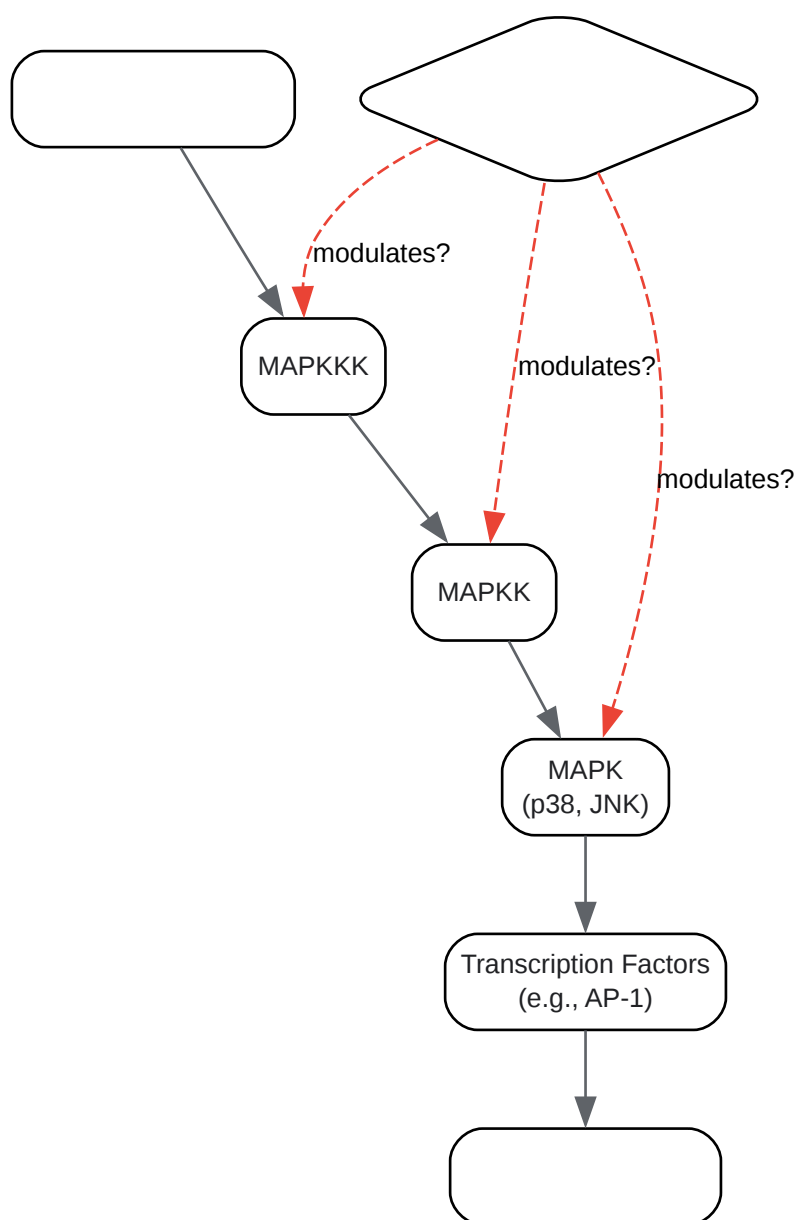


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Caption: Hypothesized inhibition of the NF- κ B pathway by **10-undecenal**.

Potential Modulation of the MAPK Signaling Pathway:

The MAPK signaling cascades are crucial for transducing extracellular signals into cellular responses, including inflammation. The p38 and JNK pathways, in particular, are key players in the production of pro-inflammatory cytokines like TNF- α and IL-6. **10-Undecenal** may potentially modulate these pathways, leading to a reduction in inflammatory mediators.



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Caption: Potential modulation of the MAPK signaling pathway by **10-undecenal**.

Quantitative Data

A significant gap in the current literature is the lack of specific quantitative data on the biological activity of **10-undecenal**. The following tables are presented as templates to be populated as more research becomes available.

Table 1: Antimicrobial Activity of **10-Undecenal** (Hypothetical Data)

Microorganism	MIC (µg/mL)	MBC (µg/mL)	Method	Reference
Escherichia coli	-	-	Broth microdilution	-
Staphylococcus aureus	-	-	Broth microdilution	-
Candida albicans	-	-	Broth microdilution	-
Aspergillus niger	-	-	Broth microdilution	-

Table 2: Cytotoxicity of **10-Undecenal** (Hypothetical Data)

Cell Line	IC ₅₀ (μM)	Assay	Exposure Time (h)	Reference
Human keratinocytes	-	MTT	24	-
Murine macrophages (RAW 264.7)	-	MTT	24	-
Human lung carcinoma (A549)	-	MTT	48	-

 Table 3: Anti-inflammatory Activity of **10-Undecenal** (Hypothetical Data)

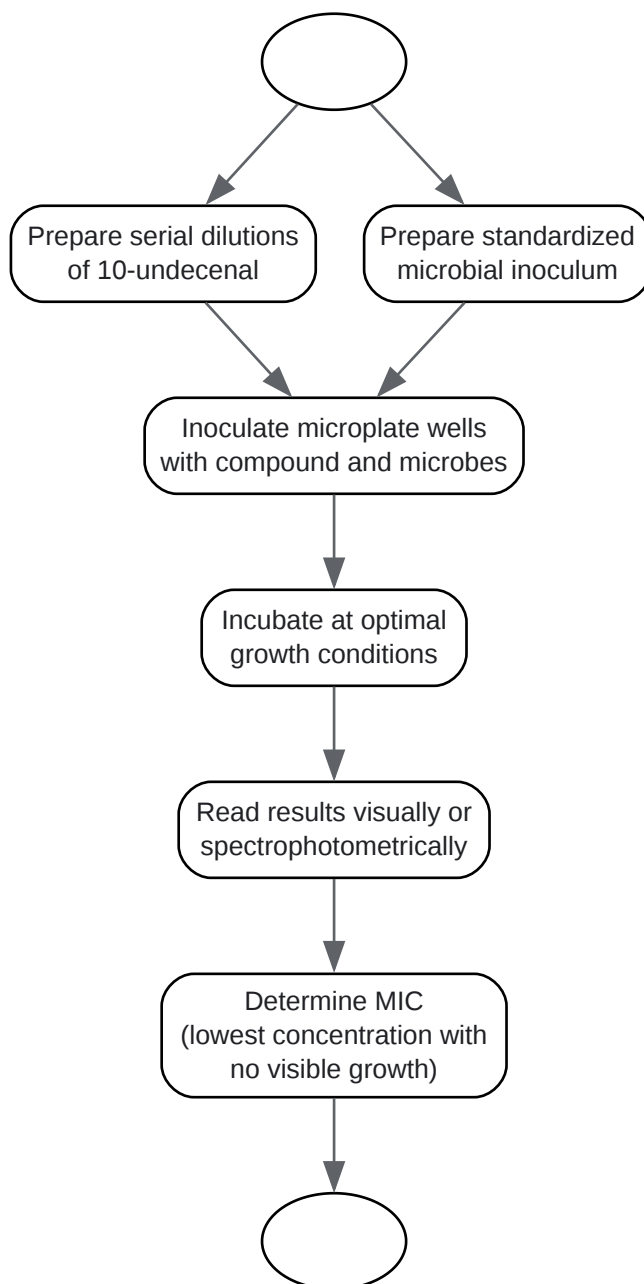
Parameter	Cell Line	Stimulant	IC ₅₀ (μM)	Assay	Reference
NO Production	RAW 264.7	LPS	-	Griess Assay	-
TNF-α Secretion	THP-1	LPS	-	ELISA	-
IL-6 Secretion	THP-1	LPS	-	ELISA	-
PGE ₂ Synthesis	RAW 264.7	LPS	-	EIA	-

Experimental Protocols

To facilitate reproducible research, this section outlines standardized protocols for assessing the key biological activities of **10-undecenal**.

Determination of Minimum Inhibitory Concentration (MIC)

The broth microdilution method is a standard and quantitative technique for determining the MIC of an antimicrobial agent.



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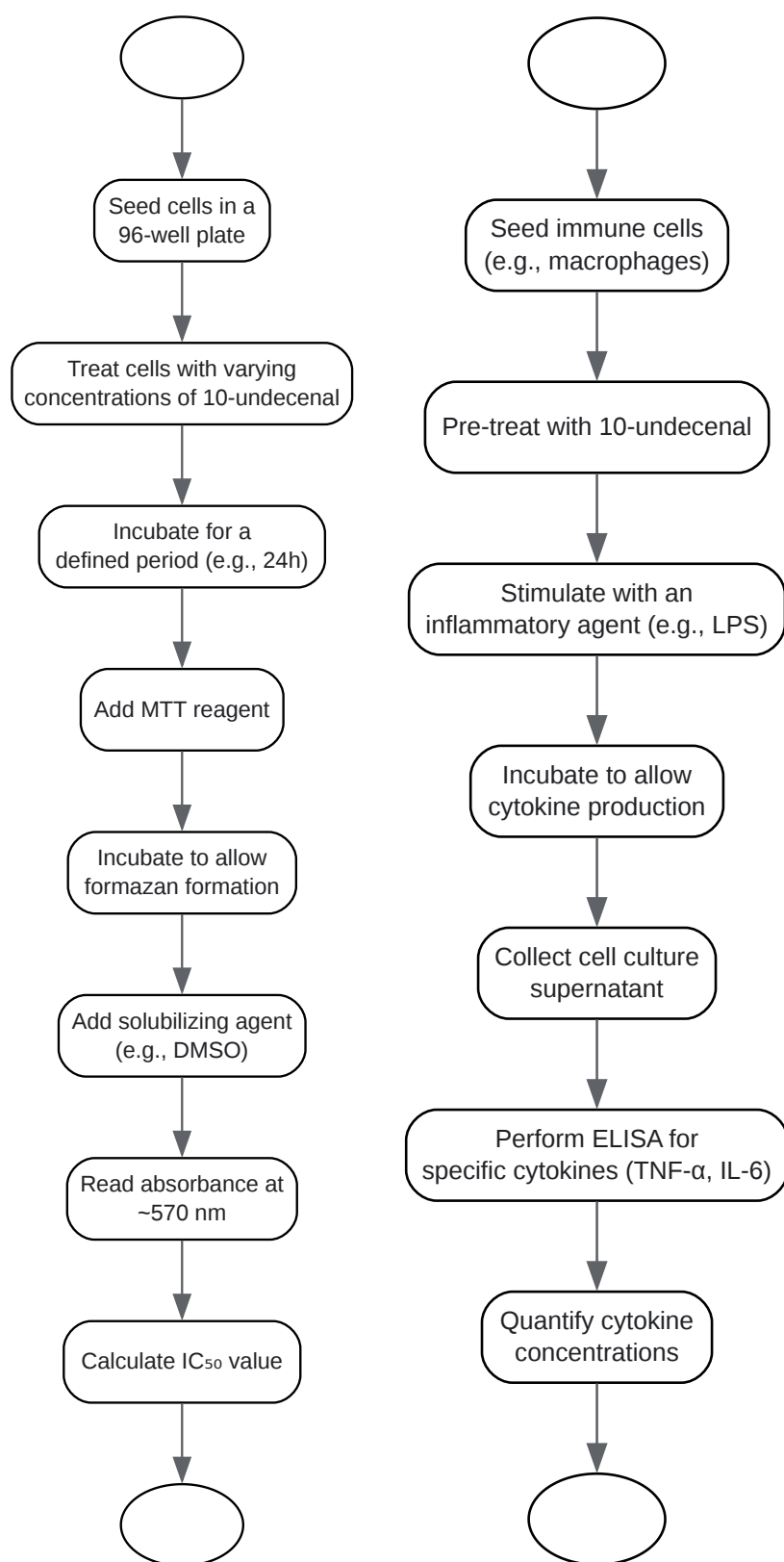
Caption: Workflow for MIC determination by broth microdilution.

Protocol:

- Preparation of **10-Undecenal** Stock Solution: Dissolve **10-undecenal** in a suitable solvent (e.g., DMSO) to a high concentration.
- Serial Dilutions: Perform two-fold serial dilutions of the stock solution in a 96-well microtiter plate using appropriate growth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi).
- Inoculum Preparation: Prepare a standardized microbial suspension equivalent to a 0.5 McFarland standard, and then dilute to the final desired concentration (e.g., 5×10^5 CFU/mL for bacteria).
- Inoculation: Add the prepared inoculum to each well of the microtiter plate. Include positive (microbes only) and negative (medium only) controls.
- Incubation: Incubate the plate at the optimal temperature for the specific microorganism (e.g., 37°C for 24 hours for bacteria).
- MIC Determination: The MIC is the lowest concentration of **10-undecenal** that completely inhibits visible growth of the microorganism.

In Vitro Cytotoxicity Assay (MTT Assay)

The MTT assay is a colorimetric assay for assessing cell metabolic activity and, by inference, cell viability and cytotoxicity.



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